

A Comparative Guide to the Synthesis of 2H-Azirines

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Compound of Interest

Compound Name: 2H-Azirine

CAS No.: 157-16-4

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The **2H-azirine** motif, a strained three-membered nitrogen-containing heterocycle, is a versatile building block in organic synthesis, offering access to a wide array of more complex nitrogenous compounds. Due to their high ring strain, **2H-azirines** are valuable intermediates in the synthesis of pharmaceuticals and natural products. This guide provides an objective comparison of the most common methods for **2H-azirine** synthesis, supported by experimental data, detailed protocols, and mechanistic diagrams to aid researchers in selecting the most suitable method for their specific needs.

Comparison of 2H-Azirine Synthesis Methods

The primary synthetic routes to **2H-azirines** include the decomposition of vinyl azides, the Neber rearrangement of oximes, the oxidation of enamines, and the isomerization of isoxazoles. Each method offers distinct advantages and disadvantages in terms of substrate scope, reaction conditions, and yields.

Method	Starting Material	Key Reagents/Conditions	Typical Yield (%)	Advantages	Disadvantages
Thermolysis of Vinyl Azides	Vinyl Azide	Heat (85-140 °C), Toluene or xylene	65->99	High yields, broad substrate scope, amenable to flow chemistry.[1][2]	Potentially hazardous azide precursors, high temperatures may be required.[3][4]
Photolysis of Vinyl Azides	Vinyl Azide	UV light (e.g., 365-450 nm), Acetonitrile, often in flow. [5]	Good to Excellent	Mild conditions, can be highly efficient in flow setups. [5]	Requires specialized photochemical equipment.
Neber Rearrangement	Ketoxime	Sulfonyl chloride, Base (e.g., Et3N, DBU, quinidine).[6]	78-93	Classic and reliable method, asymmetric variants available.[7][8]	Requires pre-functionalization of the oxime.
Oxidation of Enamines	Enamine	PIDA or I2/DBU, CH2Cl2, Room temperature. [9][10]	65-92	Mild, metal-free conditions, good functional group tolerance.[9][10][11]	Substrate-dependent yields.

Isomerization of Isoxazoles	5-Chloroisoxazole	FeCl ₂ (catalyst), Room temperature. [12]	64-98	High yields, readily available starting materials. [12]	Limited to substituted isoxazoles.
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Experimental Protocols

Thermolysis of a Vinyl Azide

This protocol is adapted from a general procedure for the thermal cyclization of aryl vinyl azides.[\[4\]](#)

Materials:

- Aryl vinyl azide (1.0 eq)
- Anhydrous toluene (to achieve a concentration of ~0.1 M)

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the aryl vinyl azide.
- Add anhydrous toluene to the flask.
- Place the flask in a pre-heated oil bath at 110 °C.
- Stir the reaction mixture and monitor the evolution of nitrogen gas. The reaction is typically complete within several hours.
- Once the reaction is complete (monitored by TLC or GC-MS), remove the flask from the oil bath and allow it to cool to room temperature.
- Concentrate the reaction mixture under reduced pressure to remove the toluene.
- The crude **2H-azirine** can be purified by flash column chromatography on silica gel.

Neber Rearrangement of an Oxime Tosylate

This protocol is based on a reported synthesis of a **2H-azirine** from an oxime-tosylate.[6]

Materials:

- Oxime-tosylate (1.0 eq)
- Triethylamine (Et₃N) (1.2 eq)
- Anhydrous toluene

Procedure:

- Dissolve the oxime-tosylate in anhydrous toluene in a round-bottom flask equipped with a magnetic stir bar.
- Add triethylamine to the solution.
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by TLC until the starting material is consumed.
- After the reaction is complete, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the **2H-azirine**.

Iodine-Mediated Oxidative Cyclization of an Enamine

This protocol is adapted from a method for the synthesis of **2H-azirines** from enamines using molecular iodine.[9]

Materials:

- Enamine (1.0 eq)
- Molecular Iodine (I₂) (1.2 eq)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (2.5 eq)
- Anhydrous dichloromethane (CH₂Cl₂)

Procedure:

- To a solution of the enamine in anhydrous CH₂Cl₂, add DBU.
- Add molecular iodine portion-wise to the stirred solution at room temperature.
- Stir the reaction mixture at room temperature and monitor the reaction by TLC.
- Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate.
- Separate the organic layer, and extract the aqueous layer with CH₂Cl₂.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired **2H-azirine**.

FeCl₂-Catalyzed Isomerization of a 5-Chloroisoxazole

This protocol is based on the iron-catalyzed synthesis of **2H-azirine**-2,2-dicarboxylic acids.[\[12\]](#)

Materials:

- 3-Aryl-5-chloroisoxazole-4-carbonyl chloride (1.0 eq)
- FeCl₂ (catalyst)

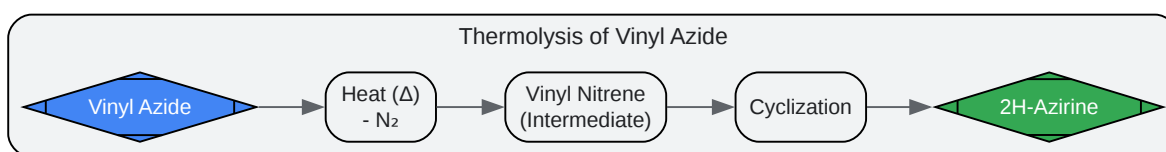
- Anhydrous solvent (e.g., dichloromethane)
- Water

Procedure:

- Dissolve the 3-aryl-5-chloroisoxazole-4-carbonyl chloride in the anhydrous solvent in a reaction vessel under an inert atmosphere.
- Add the FeCl₂ catalyst to the solution.
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by TLC until the starting isoxazole is consumed.
- After the reaction is complete, treat the reaction mixture with water to hydrolyze the acyl chloride.
- Isolate the resulting **2H-azirine**-2,2-dicarboxylic acid, which may precipitate or require extraction.
- Further purification can be achieved by recrystallization or chromatography if necessary.

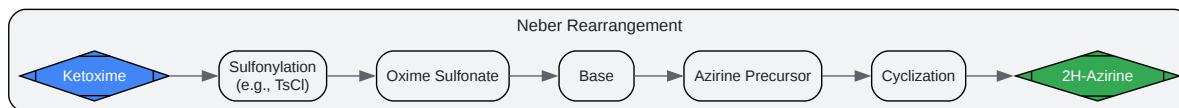
Reaction Mechanisms and Workflows

The following diagrams illustrate the fundamental transformations for each synthetic method.



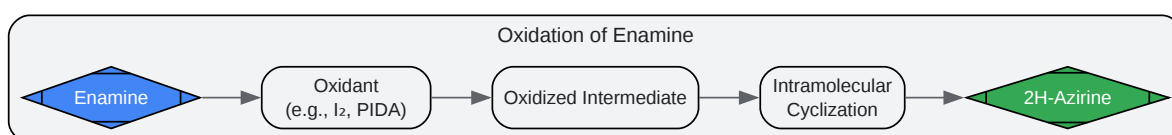
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Caption: Thermolysis of a vinyl azide to a **2H-azirine**.



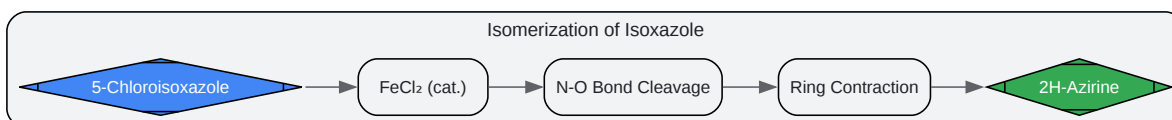
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Caption: The Neber rearrangement of a ketoxime.



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Caption: Oxidative cyclization of an enamine to a **2H-azirine**.



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Caption: Iron-catalyzed isomerization of an isoxazole.

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